

# An In-depth Technical Guide to the Safety of Trimethylsilanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trimethylsilanol

Cat. No.: B090980

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **trimethylsilanol** (TMS), a common organosilicon compound.

## Core Safety Information

Chemical Identity:

- Name: **Trimethylsilanol**
- Synonyms: Hydroxytrimethylsilane[1]
- CAS Number: 1066-40-6[1]
- Molecular Formula:  $C_3H_{10}OSi$ [1][2][3][4]
- Molecular Weight: 90.20 g/mol [3][4][5]

Hazard Identification: **Trimethylsilanol** is classified as a highly flammable liquid and vapor.[1][4][6][7][8] It is also harmful if inhaled.[1] Inhalation of high vapor concentrations may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[1][4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **trimethylsilanol** is presented in the table below.

Property	Value	Source(s)
Physical State	Liquid	<a href="#">[1]</a> <a href="#">[6]</a>
Appearance	Colorless	<a href="#">[1]</a> <a href="#">[9]</a>
Odor	Characteristic	<a href="#">[10]</a>
Melting Point	-12 °C / 10.4 °F	<a href="#">[1]</a>
Boiling Point	98 °C / 208.4 °F	<a href="#">[1]</a>
Flash Point	4 °C / 39.2 °F	<a href="#">[1]</a>
Density	0.8144 g/cm <sup>3</sup> at 20 °C	<a href="#">[8]</a>
Water Solubility	0.995 g/L at 24 °C	<a href="#">[11]</a>
Vapor Pressure	19 hPa at 25 °C	<a href="#">[11]</a>
log Pow (Octanol/Water Partition Coefficient)	1.22 at 25 °C	<a href="#">[11]</a>
pKa	11	<a href="#">[10]</a> <a href="#">[12]</a>

## Toxicological Data

The toxicological profile of **trimethylsilanol** has been evaluated through various studies. The following table summarizes the key quantitative data.

Test	Species	Route	Value	Source(s)
LD50 (Acute Oral Toxicity)	Rat	Oral	2800 mg/kg	[1]
LC50 (Acute Inhalation Toxicity)	Rat	Inhalation	3151 ppm (4 h)	[1]
NOEL (No-Observed-Effect Level) - 28-day repeat dose	Rat	Oral	160 mg/kg/day	[13][14]
NOAEL (No-Observed-Adverse-Effect Level) - Developmental Toxicity	Rat	Oral	150 mg/kg bw/day	[11]
Fish LC50 (96 h)	Oncorhynchus mykiss (Rainbow Trout)	-	271 mg/L	[15]

## Experimental Protocols

### 28-Day Repeated Dose Oral Toxicity Study in Rats:

A 28-day repeated dose oral toxicity study was conducted on rats to evaluate the potential health effects of **trimethylsilanol**.[\[13\]](#)[\[14\]](#)

- Test Guideline: The study was performed in accordance with the "Guidelines for 28-day Repeat Dose Toxicity Testing of Chemicals" in Japan.[\[14\]](#)
- Test Species: Crj:CD(SD) rats were used.[\[14\]](#)
- Administration: **Trimethylsilanol**, with a purity of 99.8%, was administered orally to male and female rats for 28 days.[\[14\]](#) The vehicle used was corn oil.[\[14\]](#)

- **Dosage Groups:** The animals were divided into groups and administered daily doses of 0 (vehicle control), 10, 40, 160, and 640 mg/kg of body weight.[13][14]
- **Observations:** At a dose of 640 mg/kg, decreased spontaneous motor activity and a staggering gait were observed in both sexes.[13][14] Additionally, males in this group exhibited gait difficulty.[13][14] Suppression in body weight gain and an increase in fibrinogen were also noted in both sexes at the highest dose.[13][14] Females in the 640 mg/kg group showed a decrease in absolute thymus weight and an increase in relative liver weight.[13][14]
- **Recovery Period:** A 14-day recovery period was included in the study.[13][14] After this period, the suppressed body weights in males and the increased relative liver weights in females were still observable.[14]
- **Results:** Based on the study's findings, the No-Observed-Effect Level (NOEL) for repeated dose toxicity was determined to be 160 mg/kg/day for both male and female rats.[13][14]

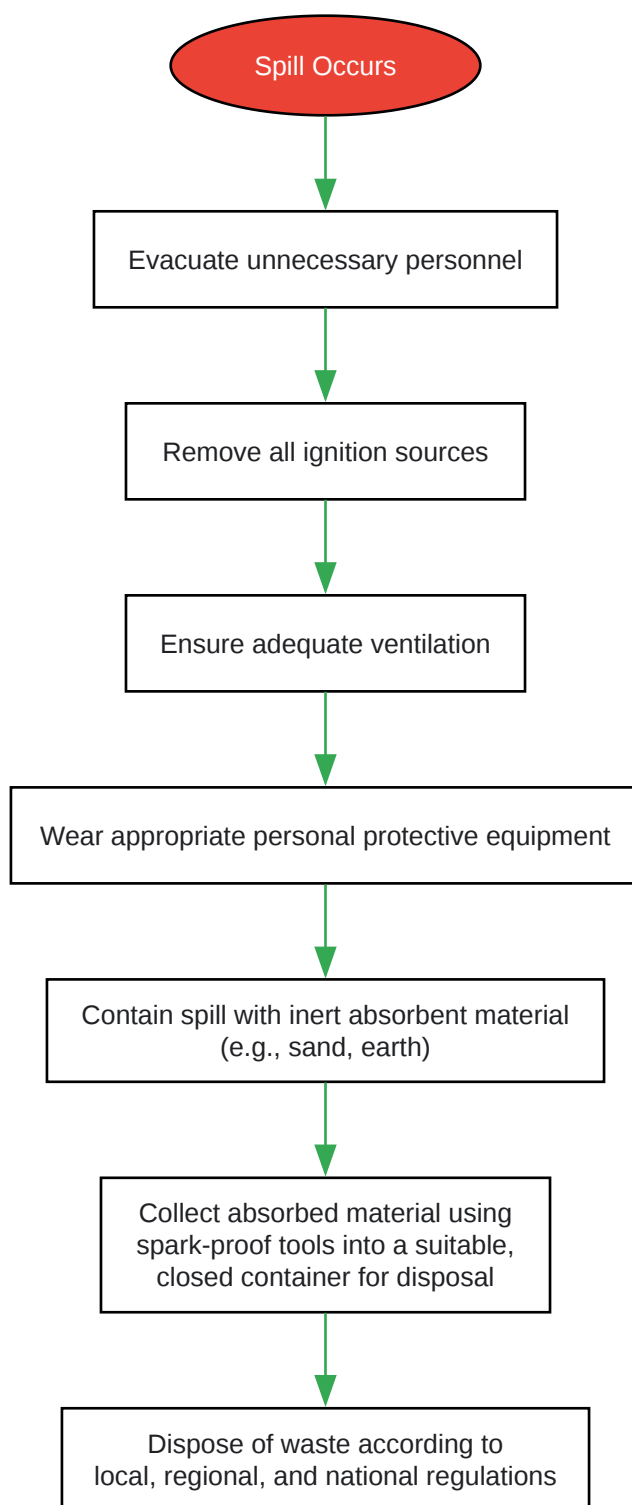
## Safe Handling and Emergency Procedures

The following diagrams illustrate the logical workflows for the safe handling of **trimethylsilanol** and the appropriate response in case of a spill.



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Caption: Workflow for the safe handling of **trimethylsilanol**.



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Caption: Logical workflow for responding to a **trimethylsilanol** spill.

## First Aid Measures

A summary of first aid measures in case of exposure to **trimethylsilanol** is provided below.

Exposure Route	First Aid Measures	Source(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1]
Ingestion	Clean mouth with water and drink afterwards plenty of water.	[1]

## Fire-Fighting Measures

In the event of a fire involving **trimethylsilanol**, the following measures should be taken.

- Suitable Extinguishing Media: Water mist may be used to cool closed containers.[1] Foam, carbon dioxide, and dry chemical are also suitable.[6]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[1]
- Specific Hazards: **Trimethylsilanol** is highly flammable.[1][6] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1] Containers may explode when heated.[1]

- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and silicon dioxide.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

## Ecological Information

**Trimethylsilanol** is considered harmful to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[1] It is not readily biodegradable.[11] However, it has a low potential for bioaccumulation.[11] It is advised not to release **trimethylsilanol** into the environment and to prevent it from entering surface water or sanitary sewer systems.[1]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of Trimethylsilanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090980#trimethylsilanol-safety-data-sheet-sds-information]

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